starting materials for 3-Chloro-4-methyl-5-nitrobenzamide synthesis

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Compound of Interest	
Compound Name:	*3-Chloro-4-methyl-5-nitrobenzamide*
CAS No.:	*1092307-16-8*
Cat. No.:	*B3033618*

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Strategic Synthesis Guide: 3-Chloro-4-methyl-5-nitrobenzamide

Executive Summary & Retrosynthetic Logic

The synthesis of **3-Chloro-4-methyl-5-nitrobenzamide** presents a classic problem in regioselective aromatic substitution. The core challenge lies in installing three distinct substituents (chloro, methyl, nitro) on the benzene ring in the correct 3, 4, and 5 positions relative to the amide functionality.

Retrosynthetic Analysis: The most robust industrial route relies on the Benzoic Acid Pathway.[1] The amide bond is formed last, minimizing side reactions involving the nitrogen center.[1] The critical retrosynthetic disconnection is the amide bond, leading back to 3-chloro-4-methyl-5-nitrobenzoic acid.[1]

The pivotal decision is the selection of the starting material (SM) that ensures the correct regiochemistry for the nitro group introduction.

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- Target: **3-Chloro-4-methyl-5-nitrobenzamide**[1]
- Primary Precursor: 3-Chloro-4-methyl-5-nitrobenzoic acid (CAS: 181871-69-2)[1]
- Key Starting Material (KSM):3-Chloro-4-methylbenzoic acid (CAS: 5162-82-3)[1]

Why 3-Chloro-4-methylbenzoic acid?

Using 3-Chloro-4-methylbenzoic acid as the KSM leverages the synergistic directing effects of the substituents to force nitration at the desired C5 position:

- Methyl Group (C4): A strong ortho/para activator.[1] It directs electrophiles to C3 (blocked by Cl) and C5.[1]
- Carboxyl Group (C1): A meta director.[1] It directs electrophiles to C3 (blocked) and C5.[1]
- Chloro Group (C3): A deactivating ortho/para director.[1] It directs to C2 and C6.[1] However, the activation from the methyl group at C5 dominates the deactivation from the chlorine.

This "Consensus of Directors" makes 3-Chloro-4-methylbenzoic acid the ideal substrate, minimizing the formation of the unwanted C2 or C6 isomers.[1]

Critical Starting Materials & Specifications

To ensure process reproducibility, the starting materials must meet strict purity profiles.[1] Impurities in the KSM (e.g., 4-methylbenzoic acid or 3-chlorobenzoic acid) will lead to difficult-to-separate regioisomers downstream.[1]

Table 1: Starting Material Specifications

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Material	CAS Number	Role	Critical Specification	Potential Impurity Impact
3-Chloro-4-methylbenzoic acid	5162-82-3	Key Starting Material	Purity > 98.0% (HPLC)Isomer content < 0.5%	High Risk: 4-methylbenzoic acid leads to non-chlorinated side products; 2-chloro isomer leads to wrong regiochemistry.[1]
Thionyl Chloride ($SOCl_2$)	7719-09-7	Activating Agent	Purity > 99.0%Iron (Fe) < 5 ppm	Iron can catalyze Friedel-Crafts side reactions or darken the product.[1]
Nitric Acid (HNO_3)	7697-37-2	Nitrating Agent	Fuming (>90%) or 65%	Water content affects the strength of the nitronium ion ( ).[1]
Ammonia (NH_3)	7664-41-7	Aminating Agent	28-30% aq.[1] (NH_4OH) or Anhydrous gas	Excess required to scavenge HCl generated during amidation.[1]

Synthetic Pathway & Mechanism[1][2][3]

The synthesis proceeds in three distinct stages: Nitration, Activation, and Amidation.[1]

Step 1: Regioselective Nitration

The KSM is nitrated using a mixed acid system (

).[1] The sulfuric acid acts as a dehydrating agent and catalyst, generating the active electrophile, the nitronium ion (

).[1]

- Mechanism: Electrophilic Aromatic Substitution (

).[1]

- Regioselectivity: The electrophile attacks C5 due to the electronic reinforcement discussed in Section 1.[1]

Step 2: Acid Chloride Formation

The carboxylic acid is converted to the acid chloride to increase reactivity.[1] Thionyl chloride is preferred over oxalyl chloride for scale-up due to cost and the gaseous byproducts (

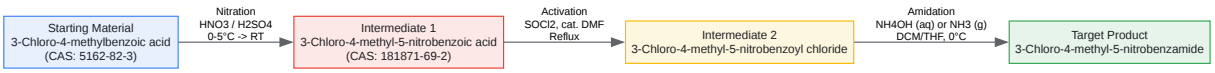
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) which drive the equilibrium. DMF is used as a catalyst (Vilsmeier-Haack intermediate formation).[1]

Step 3: Amidation

The acid chloride reacts with ammonia.[1] This is a nucleophilic acyl substitution.[1] The reaction is highly exothermic and requires careful temperature control to prevent hydrolysis of the acid chloride back to the acid.[1]

Visualization of the Pathway[4]



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Figure 1: Step-wise synthetic pathway from the commercially available acid to the target benzamide.

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Detailed Experimental Protocols

Protocol A: Preparation of 3-Chloro-4-methyl-5-nitrobenzoic acid

Rationale: Low temperature is critical during addition to prevent dinitration or oxidation of the methyl group.[1]

- Setup: Equip a 500 mL 3-neck round-bottom flask with a mechanical stirrer, thermometer, and dropping funnel.
- Dissolution: Charge Sulfuric Acid (98%, 100 mL). Cool to 0-5°C using an ice-salt bath.[1]
- Addition of SM: Slowly add 3-Chloro-4-methylbenzoic acid (25.0 g, 146 mmol) portion-wise, maintaining temperature < 10°C. Stir until fully dissolved.
- Nitration: Prepare a mixture of Nitric Acid (70%, 15 mL) and Sulfuric Acid (15 mL). Add this mixture dropwise over 45 minutes. Do not allow temperature to exceed 10°C.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 3 hours. Monitor by TLC (Mobile phase: DCM/MeOH 9:1) or HPLC.[1][2][3][4][5]
- Quench: Pour the reaction mixture slowly onto 500 g of crushed ice with vigorous stirring. The product will precipitate as a pale yellow solid.[1][5]
- Isolation: Filter the solid. Wash with cold water (3 x 100 mL) until the filtrate is neutral (pH ~7).[1]
- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.
  - Expected Yield: 85-90%[1][6]
  - Appearance: Pale yellow powder.[1]

Protocol B: Conversion to 3-Chloro-4-methyl-5-nitrobenzamide[1]

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Rationale: Anhydrous conditions are required for the acid chloride step.[1] The amidation is biphasic if using aqueous ammonia, requiring vigorous stirring.[1]

- Activation:
  - In a 250 mL flask, suspend 3-Chloro-4-methyl-5-nitrobenzoic acid (10.0 g, 46 mmol) in Toluene (50 mL).
  - Add Thionyl Chloride (6.7 mL, 92 mmol) and DMF (0.1 mL).
  - Heat to reflux (80-90°C) for 2-3 hours until gas evolution (

) ceases and the solution becomes clear.
  - Concentrate the mixture under reduced pressure to remove excess

    and Toluene.[1] Re-dissolve the crude acid chloride in Dichloromethane (DCM, 50 mL).
- Amidation:
  - In a separate flask, cool Ammonium Hydroxide (28% aq, 30 mL) to 0°C.
  - Add the DCM solution of the acid chloride dropwise to the ammonia solution over 30 minutes, maintaining temperature < 5°C.
  - Note: Alternatively, bubble anhydrous

    gas through the DCM solution if water-free workup is desired.[1]
- Workup:
  - Stir at room temperature for 1 hour.
  - The product may precipitate.[1][2][3][7][8] If so, filter directly.[1]
  - If dissolved, separate the organic layer, wash with water (2 x 30 mL), saturated

    (30 mL), and brine.

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- Dry over

  , filter, and evaporate.[1]

- Purification: Recrystallize from Ethanol/Water or Ethyl Acetate/Hexane if necessary.[1]
  - Expected Yield: 80-85% (from acid)[1]
  - Characterization: 1H NMR should show two distinct aromatic singlets (due to 3,5-substitution pattern relative to methyl) and broad amide protons.[1]

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Nitration	Temperature too high (oxidation of methyl) or too low (incomplete reaction).[1]	Maintain strict 0-10°C during addition; ensure room temp stir is adequate.
Formation of Isomers	Poor quality Starting Material.[1]	Verify SM purity by HPLC. Ensure 3-chloro-4-methylbenzoic acid is used, not other isomers.
Sticky Product in Amidation	Incomplete removal of or hydrolysis.[1]	Ensure full evaporation of thionyl chloride (azeotrope with toluene).[1] Keep amidation cold.
Color Issues (Dark)	Iron contamination or overheating.[1]	Use glass-lined reactors or high-grade reagents.[1] Keep nitration quench temperature low.

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